

Application Notes and Protocols for the Industrial Use of Dihexyl Phthalate

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Compound of Interest		
Compound Name:	Dihexyl phthalate	
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the industrial applications, toxicological considerations, and analytical protocols for **dihexyl phthalate** (DHP). The information is intended to guide research, development, and quality control processes involving this compound.

Industrial Applications of Dihexyl Phthalate

Dihexyl phthalate (DHP) is primarily utilized as a plasticizer to enhance the flexibility, durability, and workability of various polymers. Its main application is in polyvinyl chloride (PVC) resins, but it also finds use in other materials such as nitrile rubber and acrylic coatings.[1]

Key industrial uses include:

- Polyvinyl Chloride (PVC) Products: DHP is a key component in flexible PVC formulations for a wide range of products, including flooring, cables, automotive parts, and toys.[1] In these applications, it acts as a lubricant between polymer chains, transforming rigid PVC into a more pliable material.
- Adhesives, Sealants, and Caulks: Minor quantities of DHP are used to improve the work performance of adhesives, sealants, and caulks.[1]
- Coatings: It is used in acrylic coatings to improve their flexibility and durability.[1]



- Nitrile Rubber: DHP is compatible with nitrile rubber and is used to enhance its flexibility.[1]
- Plastisol Formulations: DHP is used in the production of plastisols for manufacturing automobile components and dip-molded products.

Data Presentation

Table 1: Physical and Chemical Properties of Dihexyl

Phthalate and Related Compounds

Property	Di-n-hexyl Phthalate (DHP)	Di(2-ethylhexyl) Phthalate (DEHP/DOP)	Diisononyl Phthalate (DINP)
CAS Number	84-75-3	117-81-7	28553-12-0
Molecular Formula	C20H30O4	C24H38O4	C26H42O4
Molecular Weight	334.45 g/mol [2][3]	390.56 g/mol	418.6 g/mol
Appearance	Clear, oily liquid[1]	Colorless, viscous liquid	Clear, oily liquid
Melting Point	-58 °C[1][3]	-50 °C[4]	-
Boiling Point	340-350 °C[1]	230 °C at 5 mmHg[4]	-
Water Solubility	0.24 mg/L[1]	Insoluble	Very slightly soluble
Vapor Density	11.5 (relative to air)[5]	16 (relative to air)[4]	-
Specific Gravity	0.995 at 68°F[5]	0.9861 at 20/20°C[4]	-

Table 2: Typical Concentration of Phthalates in PVC Products



Product Type	Phthalate Concentration (% by weight)	Reference
General PVC Products	1% to 40%	[6]
Medical Devices (e.g., IV tubing, blood bags)	Up to 40%	[6]
Children's Toys	Most frequently 10-40%	[7]
Food Contact Materials (e.g., gaskets)	6% to 53%	[8]
Pharmaceutical Contact Materials	5.19% to 28.76%	[9]

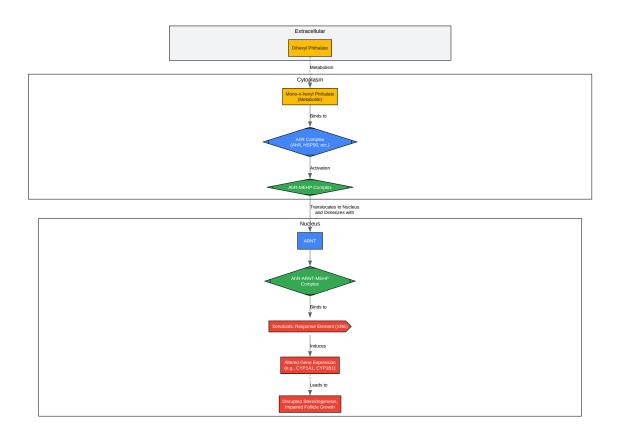
Toxicological Profile and Signaling Pathways

Dihexyl phthalate and its metabolites are recognized as endocrine-disrupting chemicals. The primary metabolite, mono-n-hexyl phthalate, is often the focus of toxicological studies. The toxic effects are mediated through various signaling pathways, including the Aryl Hydrocarbon Receptor (AhR) and Peroxisome Proliferator-Activated Receptor (PPAR) pathways.

Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

The monoester metabolite of phthalates can activate the Aryl Hydrocarbon Receptor (AhR), a ligand-activated transcription factor. This activation can lead to a cascade of downstream effects, including the altered expression of genes involved in steroidogenesis and cell growth.





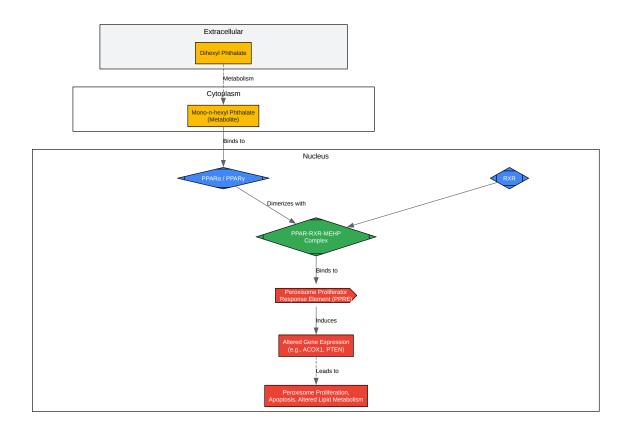
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Caption: AhR signaling pathway activated by a DHP metabolite.

Peroxisome Proliferator-Activated Receptor (PPAR) Signaling Pathway

Phthalate monoesters can also act as agonists for Peroxisome Proliferator-Activated Receptors (PPARs), particularly PPARα and PPARγ. Activation of these nuclear receptors can lead to peroxisome proliferation and altered expression of genes involved in lipid metabolism and apoptosis.





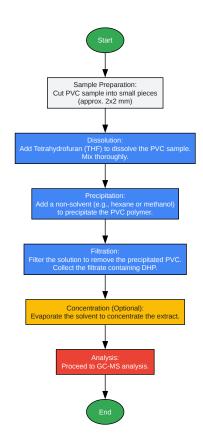
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Caption: PPAR signaling pathway activated by a DHP metabolite.

Experimental ProtocolsProtocol for Extraction of Dihexyl Phthalate from PVC

This protocol describes a solvent extraction method for the isolation of **dihexyl phthalate** from PVC materials prior to quantitative analysis.





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Caption: Workflow for DHP extraction from PVC.

Methodology:

- Sample Preparation:
 - Obtain a representative sample of the PVC material.
 - Cut the sample into small pieces (approximately 2 mm x 2 mm) to increase the surface area for extraction.
 - Accurately weigh a portion of the cut sample (e.g., 0.5-1.0 g) into a glass vial.
- Solvent Extraction:



- Add a suitable solvent, such as tetrahydrofuran (THF), to the vial containing the PVC sample. The volume of solvent will depend on the sample size but should be sufficient to fully immerse the sample.
- Seal the vial and agitate the mixture using a vortex mixer or shaker until the PVC is completely dissolved. This may take several hours.
- Once the PVC is dissolved, add a non-solvent for PVC, such as hexane or methanol, to precipitate the polymer.
- Filter the solution through a 0.45 μm PTFE syringe filter to remove the precipitated PVC.
- Collect the filtrate, which now contains the extracted dihexyl phthalate.
- Sample Clean-up and Concentration (if necessary):
 - The filtrate can be concentrated by evaporating the solvent under a gentle stream of nitrogen.
 - Reconstitute the dried extract in a known volume of a suitable solvent (e.g., hexane or cyclohexane) for analysis.

Protocol for Quantification of Dihexyl Phthalate by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines the parameters for the quantitative analysis of **dihexyl phthalate** using GC-MS.

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a split/splitless injector and a mass selective detector (MSD).
- Column: A non-polar capillary column, such as a DB-5ms or equivalent (e.g., 30 m x 0.25 mm ID, 0.25 μ m film thickness).
- Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1.0-1.5 mL/min).



- Injector Temperature: 250-280 °C.
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 1 minute.
 - Ramp: 10-20 °C/min to 300 °C.
 - Final hold: 5-10 minutes.
- MSD Transfer Line Temperature: 280-300 °C.
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) for higher sensitivity and selectivity. Key ions for dihexyl phthalate include m/z 149, 167, and 279.

Calibration:

- Prepare a series of calibration standards of dihexyl phthalate in a suitable solvent (e.g., hexane) at concentrations spanning the expected range of the samples.
- Inject the standards into the GC-MS system and generate a calibration curve by plotting the peak area against the concentration.

Analysis:

- Inject the prepared sample extracts into the GC-MS system.
- Identify the dihexyl phthalate peak based on its retention time and the presence of the characteristic ions.
- Quantify the concentration of dihexyl phthalate in the sample by comparing its peak area to the calibration curve.

Safety and Regulatory Considerations



Dihexyl phthalate, like many other phthalates, is subject to regulatory scrutiny due to its potential health effects. It is important to consult the latest regulations from bodies such as the European Chemicals Agency (ECHA) and the U.S. Environmental Protection Agency (EPA) regarding its use in specific applications, particularly in consumer products, food contact materials, and medical devices. Proper personal protective equipment (PPE), including gloves and safety glasses, should be used when handling **dihexyl phthalate** and its solutions. All work should be conducted in a well-ventilated area or under a fume hood.

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